

Paromomycin: A Comprehensive Technical Guide on its Chemical Structure and Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Paromomycin*

Cat. No.: *B1663516*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Paromomycin is an aminoglycoside antibiotic derived from the bacterium *Streptomyces rimosus* var. *paromomycinus*.^[1] It exhibits a broad spectrum of activity against Gram-negative and Gram-positive bacteria, as well as several protozoa.^{[2][3]} Clinically, it is primarily used for the treatment of intestinal infections such as amebiasis and cryptosporidiosis.^[3] Its mechanism of action involves binding to the 16S ribosomal RNA (rRNA) of the bacterial 30S ribosomal subunit, which disrupts protein synthesis by causing misreading of mRNA and ultimately leads to bacterial cell death.^[4] This guide provides an in-depth overview of the chemical structure and physical properties of **paromomycin**, crucial for its application in research and drug development.

Chemical Structure

Paromomycin is a complex oligosaccharide composed of four distinct rings linked by glycosidic bonds. The core structure is an aminocyclitol, 2-deoxystreptamine (Ring II), which is a characteristic feature of many aminoglycoside antibiotics. This central ring is glycosidically linked to three sugar moieties: a D-glucosamine (Ring I), a D-ribose (Ring III), and a 2,6-diamino-2,6-dideoxy-L-idopyranose (Ring IV).^{[1][5]}

The systematic IUPAC name for **paromomycin** is (1R,2R,3S,4R,6S)-4,6-diamino-2-[[3-O-(2,6-diamino-2,6-dideoxy-beta-L-idopyranosyl)-beta-D-ribofuranosyl]oxy}-3-hydroxycyclohexyl 2-amino-2-deoxy-alpha-D-glucopyranoside.[6] **Paromomycin** is structurally very similar to neomycin, differing only by the substitution at the 6' position on Ring I, where **paromomycin** has a hydroxyl (-OH) group while neomycin has an amino (-NH₂) group.[7][8]

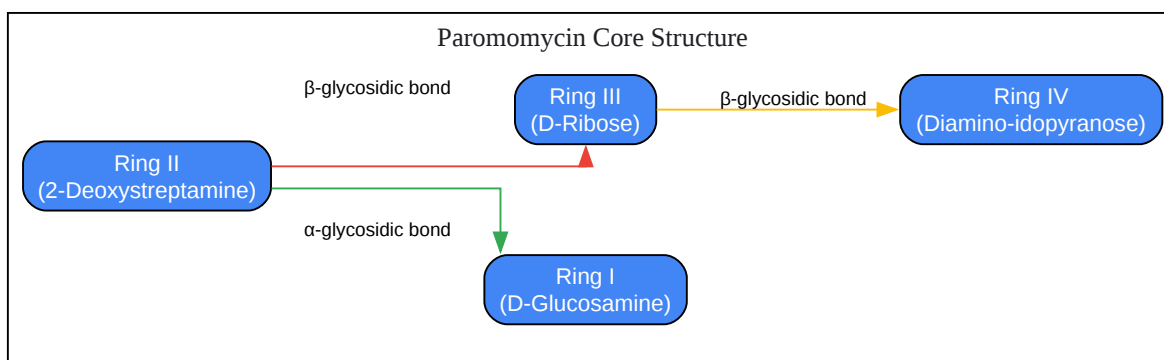
Key Chemical Identifiers:

- Molecular Formula: C₂₃H₄₅N₅O₁₄[1]
- Molecular Weight (Free Base): 615.64 g/mol [3][9]
- CAS Number (Free Base): 7542-37-2[1]
- CAS Number (Sulfate Salt): 1263-89-4[10]

Synonyms: Aminosidine, Catenulin, Crestomycin, Hydroxymycin, Monomycin A, Neomycin E, Paucimycin.[1]

Structural Diagram

The logical relationship and connectivity of the four rings of the **paromomycin** molecule are illustrated below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Paromomycin Sulfate | CAS#:1263-89-4 | Chemsrcc [chemsrc.com]
- 2. Experimental Determination of the pKa Values of Clinically Relevant Aminoglycoside Antibiotics: Toward Establishing pKa—Activity Relationships - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Paromomycin: Package Insert / Prescribing Information [drugs.com]
- 4. researchgate.net [researchgate.net]
- 5. European Pharmacopoeia 2.2.7. Optical Rotation | Anton Paar Wiki [wiki.anton-paar.com]
- 6. toku-e.com [toku-e.com]
- 7. PAROMOMYCIN SULFATE | 1263-89-4 [chemicalbook.com]
- 8. paromomycin | 7542-37-2 [chemicalbook.com]
- 9. PAROMOMYCIN SULFATE - PCCA [pccarx.com]
- 10. "Potentiometric Determination of Acid Dissociation Constants (pKa) for " by Z Qiang and Craig D. Adams [digitalcommons.usu.edu]
- To cite this document: BenchChem. [Paromomycin: A Comprehensive Technical Guide on its Chemical Structure and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663516#paromomycin-chemical-structure-and-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com